

Thiobenzoic Acid: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Thiobenzoic acid

Cat. No.: B045634

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety information and detailed handling protocols for **thiobenzoic acid**. Designed for laboratory and drug development settings, this document summarizes key quantitative data, outlines experimental procedures, and offers visual workflows to ensure the safe and effective use of this compound.

Chemical and Physical Properties

Thiobenzoic acid is an organosulfur compound with a distinct stench.^[1] It is a pale yellow liquid that may freeze just below room temperature.^[2] Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ OS	[3][4]
Molecular Weight	138.19 g/mol	[3][4]
CAS Number	98-91-9	[3]
Appearance	Pale yellow to yellow-orange or reddish-brown liquid or solid	[2][5]
Odor	Stench / Sulfurous	[1][5]
Melting Point	15-18 °C	[5]
Boiling Point	80-87 °C @ 10 Torr; 122 °C @ 30 mmHg	[5]
Density	1.174 g/cm ³ at 20-25 °C	[5]
Flash Point	94 °C (closed cup)	
Solubility	Insoluble in water.[5] Soluble in ether and ethanol.	[6]
pKa	Approximately 2.5	[7]

Toxicological Data

Thiobenzoic acid is classified as a hazardous substance, primarily causing skin and eye irritation, and potentially respiratory irritation.[6] Acute toxicity data is limited, and no occupational exposure limits have been established.[6]

Parameter	Value	Species	Route	Source(s)
LD50	350 mg/kg	Rat	Intraperitoneal	[6]
Oral LD50 (ATE)	> 2000 mg/kg (classification criteria not met)	-	Oral	[6]
Dermal LD50 (ATE)	> 2000 mg/kg (classification criteria not met)	-	Dermal	[6]
Vapor LC50 (ATE)	> 20 mg/l (classification criteria not met)	-	Inhalation	[6]

GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]

Experimental Protocols: Safe Handling and Disposal

Adherence to strict safety protocols is paramount when working with **thiobenzoic acid**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).[4]
- Skin and Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: In case of insufficient ventilation or potential for aerosol generation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Weighing and Preparing Solutions

- Ventilation: All handling of **thiobenzoic acid**, including weighing and solution preparation, must be conducted in a well-ventilated chemical fume hood.[\[1\]](#)
- Containment: Use a draft shield or a dedicated weighing enclosure within the fume hood to prevent the dispersal of the substance.
- Dispensing: Use a clean spatula or appropriate dispensing tool. Avoid generating dust or aerosols.[\[1\]](#)
- Solution Preparation: When dissolving, add the **thiobenzoic acid** slowly to the solvent. Be aware of any potential exothermic reactions, although none are prominently noted for common laboratory solvents.
- Cleaning: Thoroughly clean all equipment and the work area after use.

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong acids, strong bases, strong reducing agents, and oxidizing agents.[\[6\]](#)
- Some sources indicate that **thiobenzoic acid** is air-sensitive and should be stored under an inert atmosphere (e.g., argon).[\[4\]](#)
- Keep containers tightly sealed.[\[1\]](#)

Waste Disposal

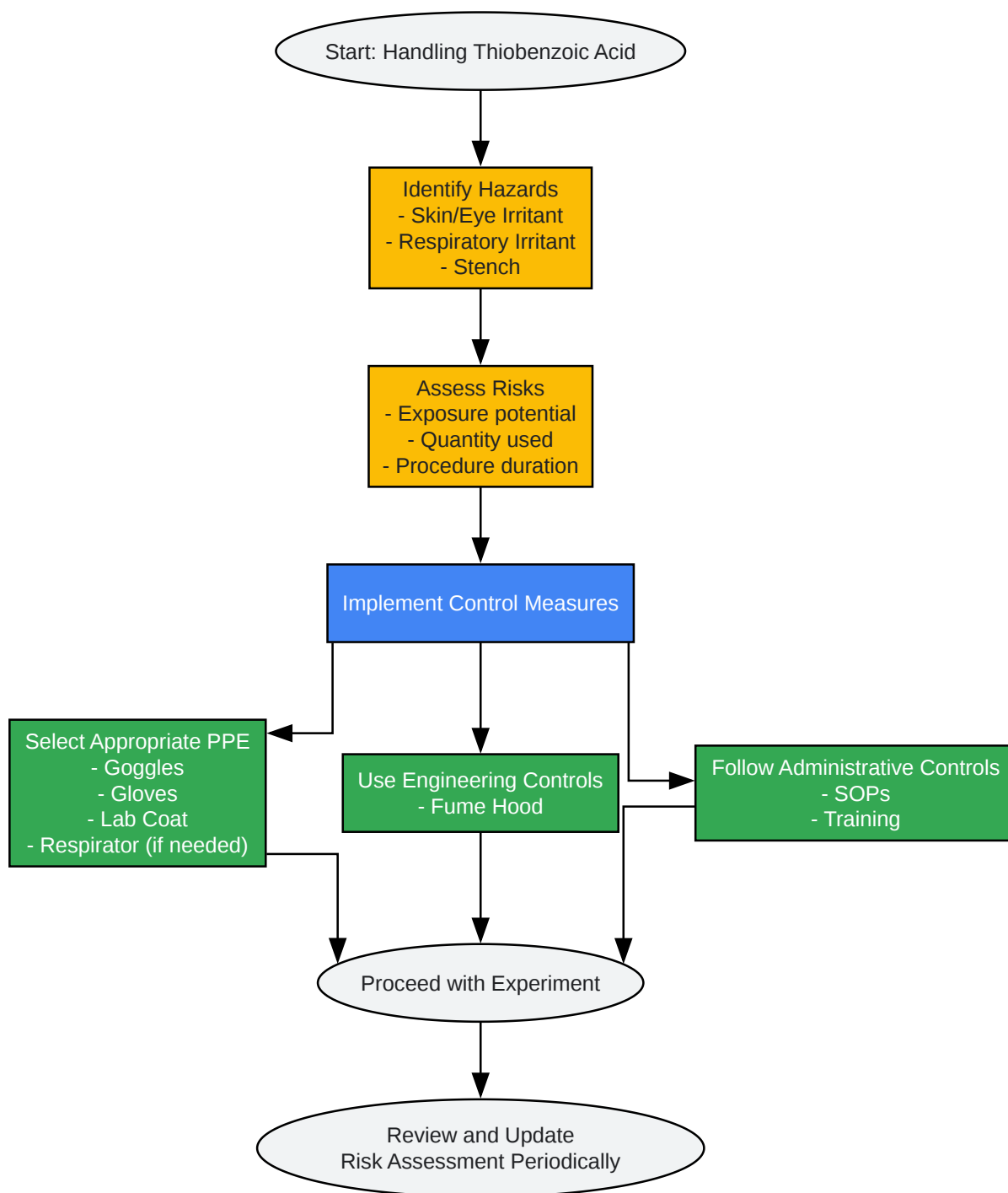
- Dispose of waste **thiobenzoic acid** and contaminated materials in accordance with local, state, and federal regulations.[\[8\]](#)
- Collect waste in a designated, labeled, and sealed container.
- Do not dispose of down the drain.[\[9\]](#)

Emergency Procedures

Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention. [6]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [6]
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek medical attention. [10]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, contain the spill and follow institutional emergency procedures. Prevent entry into waterways. [9]

Visual Workflows and Logical Relationships

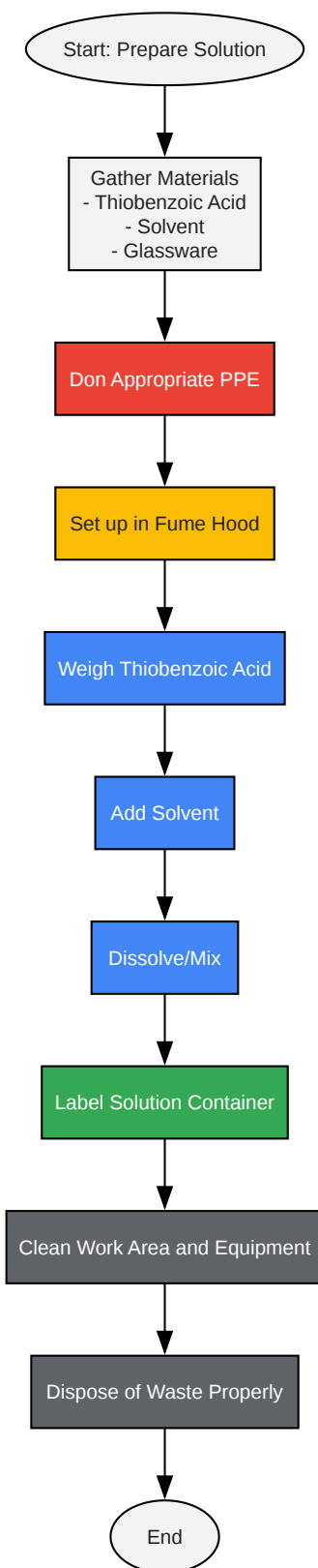
Risk Assessment for Handling Thiobenzoic Acid



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Caption: Risk assessment workflow for **thiobenzoic acid**.

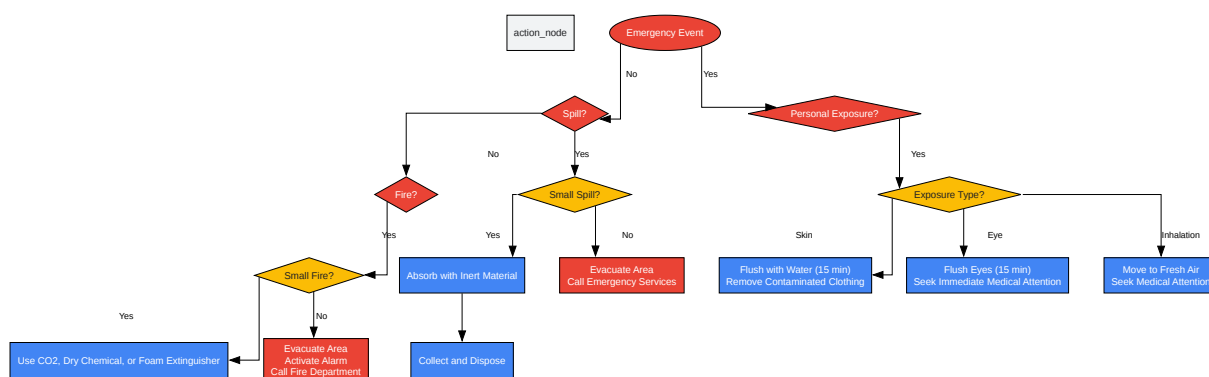
Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing a **thiobenzoic acid** solution.

Emergency Response Decision Tree



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Caption: Decision tree for emergency response.

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- To cite this document: BenchChem. [Thiobenzoic Acid: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045634#thiobenzoic-acid-safety-data-sheet-and-handling-precautions]

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